

Application Notes and Protocols for BRD6989

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Compound of Interest

Compound Name: BRD6989

Cat. No.: B15610468

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Abstract

BRD6989 is a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and its paralog CDK19.^{[1][2][3]} By inhibiting these kinases, **BRD6989** modulates the transcription of key genes involved in the immune response. Notably, it has been shown to upregulate the production of the anti-inflammatory cytokine Interleukin-10 (IL-10) in myeloid cells such as dendritic cells and macrophages.^{[3][4][5]} This document provides detailed protocols for the preparation of a **BRD6989** stock solution, along with essential information on its chemical properties, mechanism of action, and a general experimental workflow for its application in cell-based assays.

Chemical Properties and Storage

A comprehensive summary of the key chemical properties of **BRD6989** is provided in the table below. This information is critical for accurate preparation of stock solutions and for maintaining the stability of the compound.

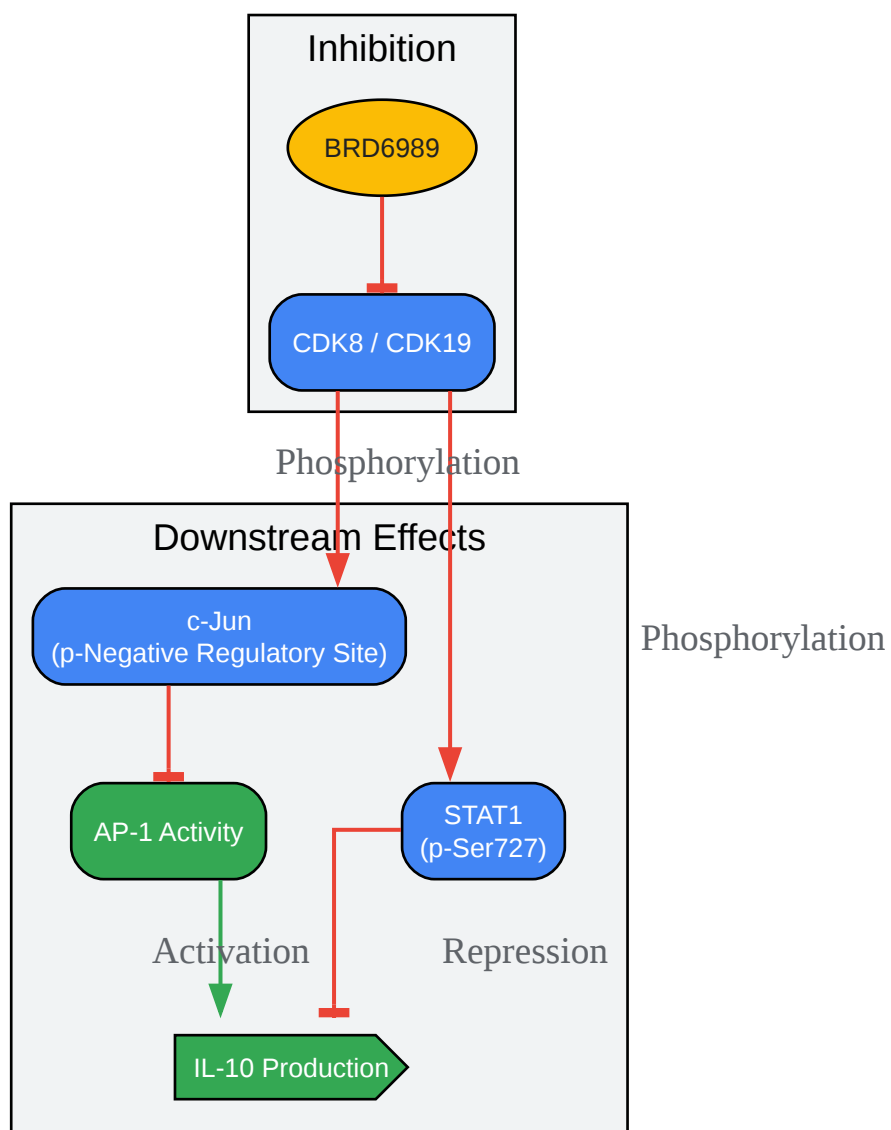
| Property | Value | Source |
|-------------------|--|--------------|
| Molecular Formula | C ₁₆ H ₁₆ N ₄ | [1][4][6] |
| Molecular Weight | 264.33 g/mol | [1][2][4][6] |
| CAS Number | 642008-81-9 | [1][2][4] |
| Appearance | Solid powder | [6] |
| Purity | ≥97% | [4][5] |

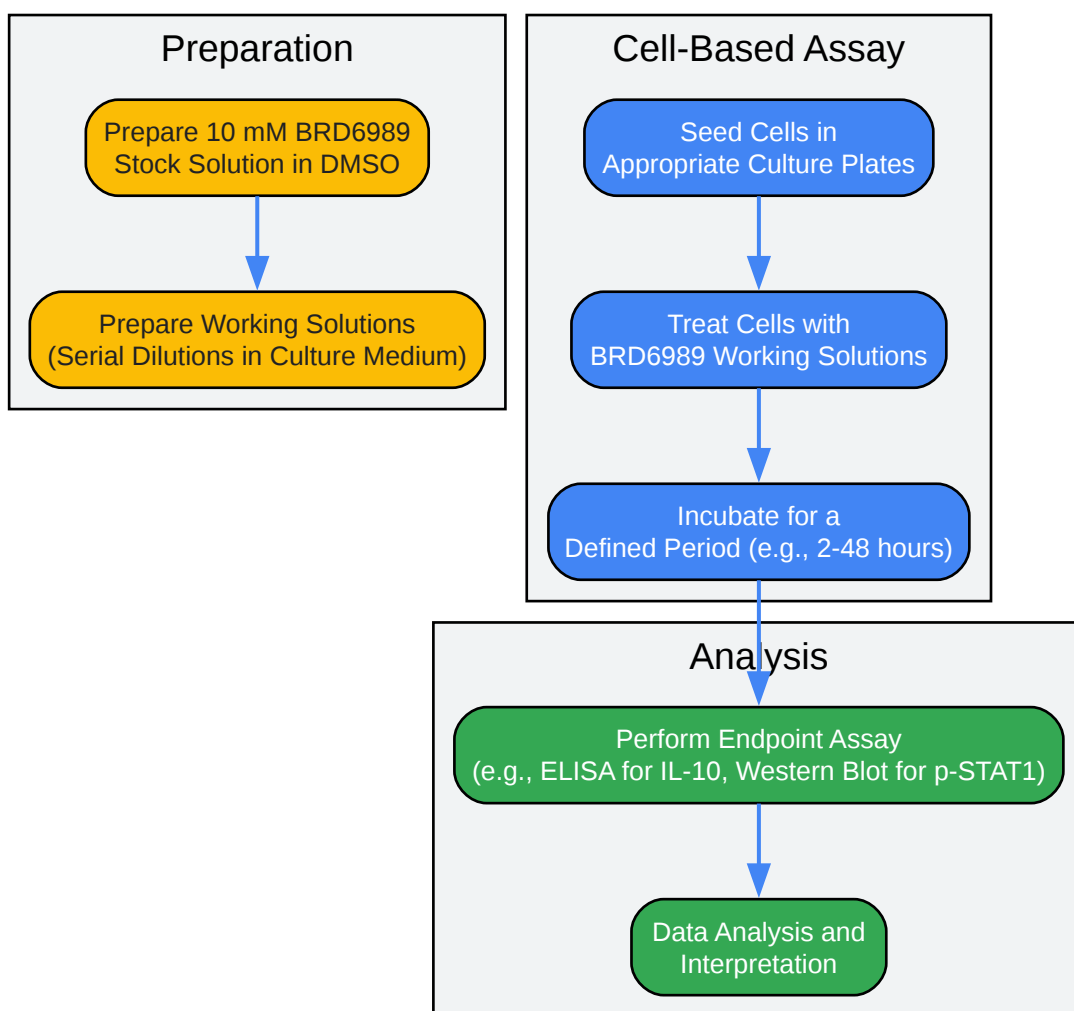
Proper storage of **BRD6989** as a dry powder and as a stock solution is crucial to ensure its stability and activity over time.

| Storage Type | Temperature | Duration | Source |
|------------------------|---------------|---------------|-----------|
| Dry Powder | -20°C | Up to 3 years | [3] |
| +4°C | Short-term | [4][6] | |
| Stock Solution in DMSO | -80°C | Up to 1 year | [2][3][7] |
| -20°C | Up to 1 month | [2][3][7] | |

Mechanism of Action: CDK8/19 Inhibition and IL-10 Upregulation

BRD6989 exerts its biological effects by selectively inhibiting the kinase activity of CDK8 and CDK19. These kinases are part of the Mediator complex, which plays a pivotal role in regulating gene transcription. In myeloid cells, CDK8/19 acts as a negative regulator of IL-10 production. The inhibitory action of **BRD6989** on CDK8/19 leads to a downstream signaling cascade that ultimately enhances IL-10 expression. This involves the modulation of transcription factors such as STAT1 and components of the AP-1 complex. Specifically, **BRD6989** has been shown to suppress the phosphorylation of STAT1 at serine 727 (Ser727).





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